

Determining the Potency of Telotristat Ethyl on TPH1: In-Vitro IC50 Assays

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Compound of Interest

Compound Name: *Telotristat Ethyl*

Cat. No.: *B1663554*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Telotristat ethyl (Xermelo®) is a prodrug of the potent tryptophan hydroxylase (TPH) inhibitor, telotristat.[1][2] TPH is the rate-limiting enzyme in the synthesis of serotonin (5-hydroxytryptamine, 5-HT).[2] There are two isoforms of TPH: TPH1, found primarily in the periphery (e.g., enterochromaffin cells of the gastrointestinal tract), and TPH2, located in the central nervous system.[2] By inhibiting TPH1, **telotristat ethyl** effectively reduces the production of peripheral serotonin and is used to treat carcinoid syndrome diarrhea.[3] This document provides detailed protocols for in-vitro assays to determine the half-maximal inhibitory concentration (IC50) of **telotristat ethyl** and its active metabolite, telotristat, on the TPH1 enzyme.

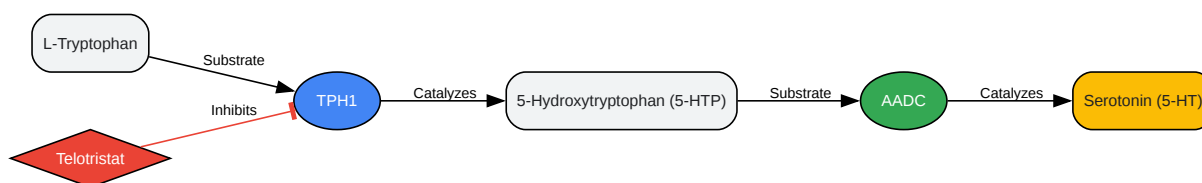
Data Presentation

The inhibitory potency of **telotristat ethyl** and its active metabolite, telotristat (LP-778902), against TPH1 has been determined using in-vitro enzyme activity assays. The following table summarizes the reported IC50 values.

Compound	Target	IC50 Value (μM)	Source
Telotristat Ethyl	Human TPH1	0.8 ± 0.09	[1]
Telotristat (active metabolite)	Human TPH1	0.028 ± 0.003	[1]
Telotristat Ethyl (LX1606)	Human TPH1	1.44	[4]
Telotristat (LP778902)	Human TPH1	0.592	[4]

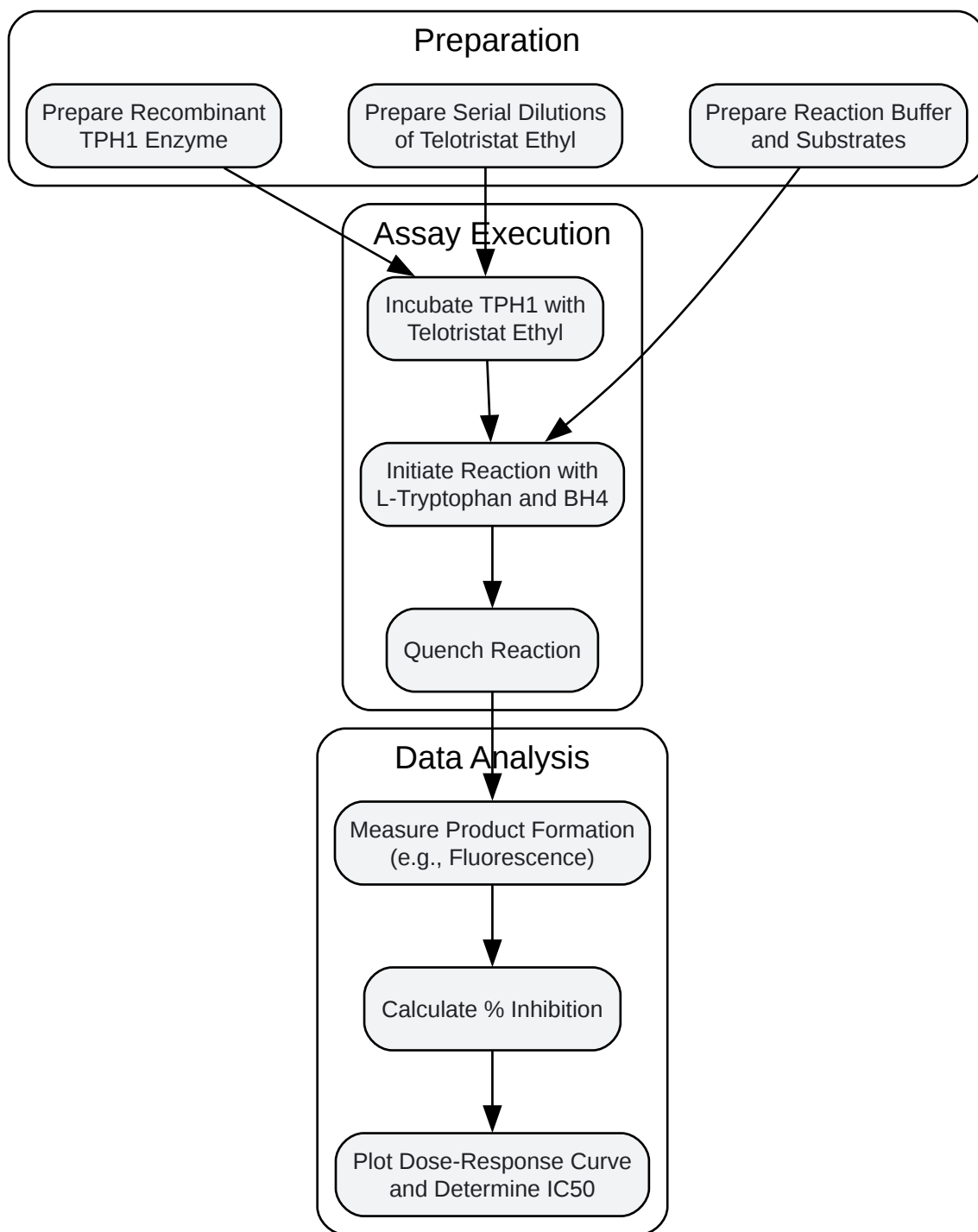
Signaling Pathway and Experimental Workflow

To visualize the mechanism of action and the experimental process, the following diagrams are provided.



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Caption: Serotonin synthesis pathway and inhibition by telotristat.



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References

- 1. accessdata.fda.gov [accessdata.fda.gov]
- 2. Spotlight on telotristat ethyl for the treatment of carcinoid syndrome diarrhea: patient selection and reported outcomes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. researchgate.net [researchgate.net]
- 4. pubs.acs.org [pubs.acs.org]
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